

ONO-8711 Technical Support Center: Storage and Handling Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ONO-8711

Cat. No.: B1677322

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the proper storage and handling of **ONO-8711** stock solutions to prevent degradation and ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **ONO-8711** stock solutions?

A1: **ONO-8711** can be dissolved in various organic solvents. For biological experiments, it is common to first dissolve the compound in a water-miscible organic solvent such as Dimethyl Sulfoxide (DMSO), and then make further dilutions in aqueous buffers or cell culture media. One recommended solvent system for in vivo studies involves a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Q2: What are the optimal storage conditions for **ONO-8711** stock solutions?

A2: To prevent degradation, **ONO-8711** stock solutions should be stored at low temperatures. For the dicyclohexylamine salt of **ONO-8711**, it is recommended to store stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^[1] Always store the solutions in tightly sealed vials to avoid evaporation and contamination.

Q3: Is **ONO-8711** light-sensitive?

A3: While specific data on the light sensitivity of **ONO-8711** is not extensively available, it is a general best practice for all research compounds to protect stock solutions from light to minimize the risk of photodegradation. Therefore, it is recommended to store **ONO-8711** solutions in amber vials or tubes, or in a light-proof container.

Q4: I observe precipitation in my **ONO-8711** stock solution after thawing. What should I do?

A4: Precipitation can sometimes occur when stock solutions are thawed. To redissolve the compound, you can gently warm the vial and/or use sonication.^[1] Ensure the solution is clear before making any dilutions for your experiments.

Q5: What is the difference between **ONO-8711** and **ONO-8711** dicyclohexylamine? Which form should I use?

A5: **ONO-8711** dicyclohexylamine is a salt form of **ONO-8711**. This salt form is often preferred for research purposes as it typically exhibits enhanced water solubility and stability compared to the free acid form.^[2] For most applications, the dicyclohexylamine salt is a suitable choice.

Q6: How stable is **ONO-8711** in aqueous solutions or cell culture media?

A6: Specific quantitative data on the stability of **ONO-8711** in aqueous solutions or cell culture media over extended periods is not readily available in the public domain. It is recommended to prepare fresh dilutions from your frozen stock solution for each experiment. Avoid storing **ONO-8711** in aqueous solutions for long periods, as this may lead to degradation. If your experimental design requires prolonged incubation, it is advisable to perform a stability test under your specific conditions.

Data Summary

Parameter	Recommended Condition
Storage Temperature	-80°C (long-term) or -20°C (short-term)[1]
Storage Duration	Up to 6 months at -80°C; Up to 1 month at -20°C[1]
Recommended Solvent	DMSO for initial stock; further dilution in appropriate buffers or media.
Light Protection	Recommended; store in amber vials or protect from light.
Form	Dicyclohexylamine salt is preferred for enhanced solubility and stability.[2]

Experimental Protocols

Protocol for Preparation of **ONO-8711** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ONO-8711** (dicyclohexylamine salt, MW: 621.9 g/mol) in DMSO.

Materials:

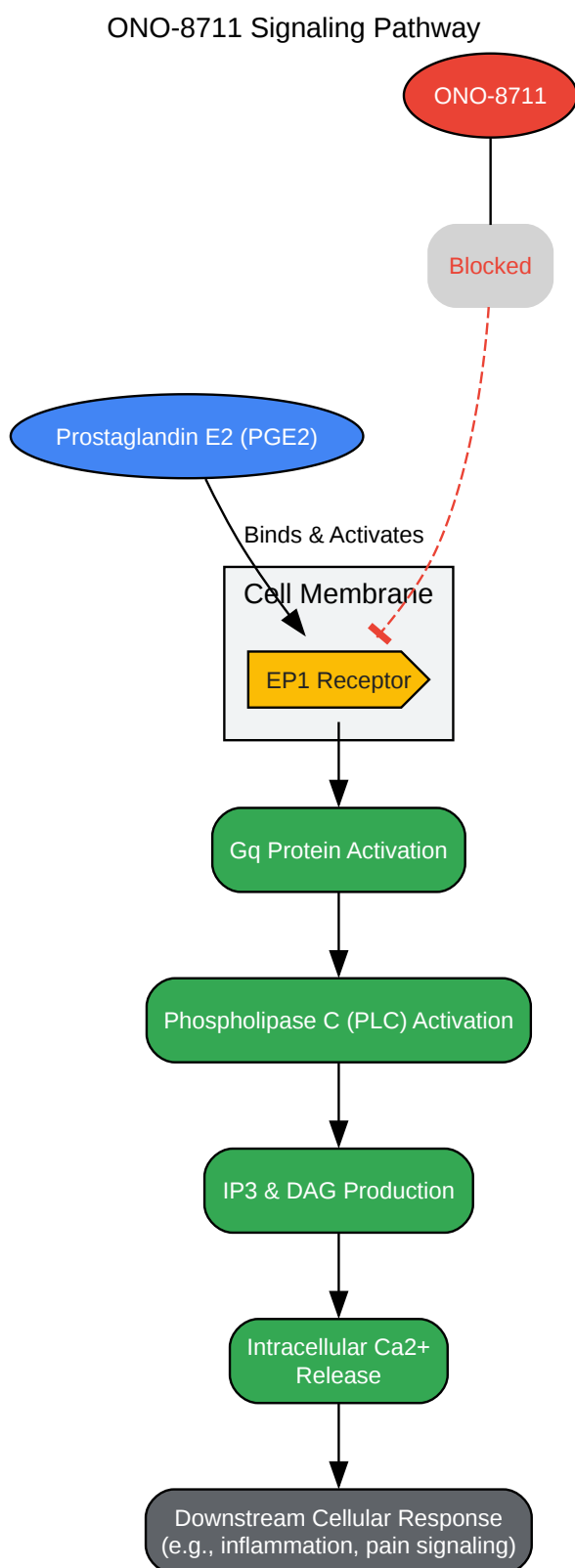
- **ONO-8711** dicyclohexylamine powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil)
- Calibrated pipette and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 6.219 mg of **ONO-8711** dicyclohexylamine.
- Weigh the compound: Carefully weigh the calculated amount of **ONO-8711** dicyclohexylamine powder in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of sterile DMSO to the tube containing the **ONO-8711** powder.
- Dissolve the compound: Vortex the tube until the powder is completely dissolved. If necessary, gently warm the tube or use a sonicator to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. This will prevent repeated freeze-thaw cycles of the main stock.
- Label and store: Clearly label the aliquots with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations

ONO-8711 Mechanism of Action

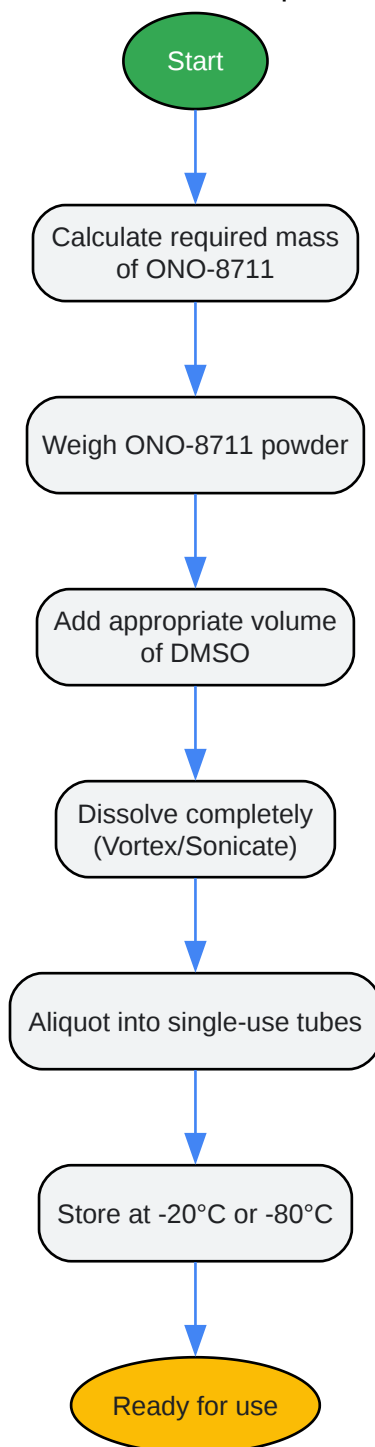


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Caption: **ONO-8711** acts as a selective antagonist to the EP1 receptor.

Experimental Workflow for Stock Solution Preparation

ONO-8711 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **ONO-8711** stock solutions.

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References

- 1. A prostaglandin E2 receptor subtype EP1 receptor antagonist (ONO-8711) reduces hyperalgesia, allodynia, and c-fos gene expression in rats with chronic nerve constriction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A Review of Prostanoid Receptors: Expression, Characterization, Regulation, and Mechanism of Action - PMC [pmc.ncbi.nlm.nih.gov]
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